

Spectroscopic Data for 2-Methoxy-5-nitrobenzaldehyde: A Technical Guide

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Compound of Interest

Compound Name: 2-Methoxy-5-nitrobenzaldehyde

Cat. No.: B1583642

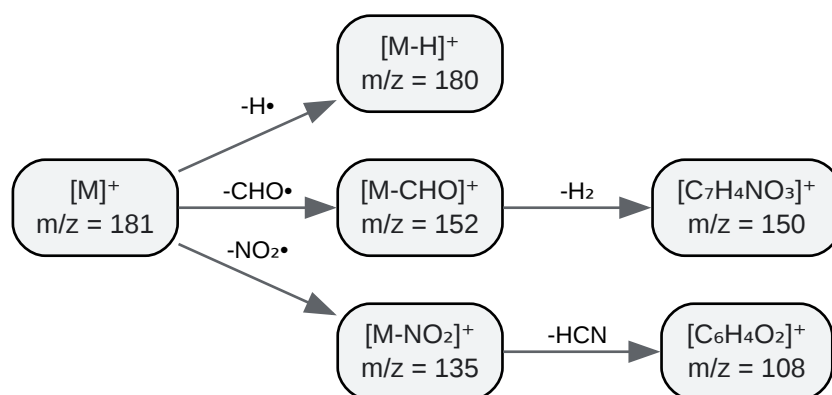
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This in-depth technical guide provides a comprehensive analysis of the spectroscopic data for **2-Methoxy-5-nitrobenzaldehyde**, a key intermediate in the synthesis of various pharmaceuticals and fine chemicals. Designed for researchers, scientists, and drug development professionals, this document offers a detailed exploration of the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for this compound. Our focus is on not only presenting the data but also elucidating the underlying principles and experimental considerations, thereby providing a practical and scientifically rigorous resource.

Introduction to 2-Methoxy-5-nitrobenzaldehyde

2-Methoxy-5-nitrobenzaldehyde, with the molecular formula $C_8H_7NO_4$ and a molecular weight of 181.15 g/mol, is a substituted aromatic aldehyde.^[1] Its structure, characterized by the presence of a methoxy, a nitro, and an aldehyde group on the benzene ring, gives rise to a unique spectroscopic fingerprint. Accurate interpretation of its NMR, IR, and MS spectra is paramount for confirming its identity, assessing its purity, and understanding its chemical behavior in various synthetic transformations. This guide will delve into the experimental data and provide insights into the structural information that can be gleaned from each spectroscopic technique.

Below is a diagram illustrating the molecular structure of **2-Methoxy-5-nitrobenzaldehyde**.



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References

- 1. Benzaldehyde, 2-methoxy-5-nitro- | C₈H₇NO₄ | CID 90685 - PubChem [pubchem.ncbi.nlm.nih.gov]
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